

Tridecyl Phosphate: A Technical Guide to Health, Safety, and Handling

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Compound of Interest

Compound Name: *Tridecyl phosphate*

Cat. No.: *B010036*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health, safety, and handling precautions for **tridecyl phosphate**. Due to the limited availability of specific toxicological data for **tridecyl phosphate** in public literature, this document also includes information on structurally related compounds and details standard experimental protocols for assessing chemical safety.

Chemical and Physical Properties

Tridecyl phosphate is an organic compound that is typically a colorless to pale yellow liquid and is insoluble in water but soluble in organic solvents such as ethanol and ether.^{[1][2]} It is often used as a plasticizer, lubricant, and surfactant in various industrial applications.^{[1][2]}

Table 1: Physical and Chemical Properties of **Tridecyl Phosphate** and Related Compounds

Property	Tridecyl Phosphate	Tris(decyl) phosphate
Chemical Formula	C ₃₀ H ₆₃ O ₄ P	C ₃₀ H ₆₃ O ₄ P
Molecular Weight	518.79 g/mol [1]	518.8 g/mol [2][3]
CAS Number	4200-55-9[2]	224-099-7[2]
Appearance	Colorless to pale yellow liquid[1][2]	-
Solubility	Insoluble in water; Soluble in organic solvents[1][2]	-
Flash Point	195.4°C[4]	-

Hazard Identification and Classification

While specific GHS classification for **tridecyl phosphate** is not consistently available, related organophosphates may cause skin and eye irritation.[1][5] It is crucial to handle this chemical with appropriate safety measures.

Table 2: GHS Hazard Summary (Based on related compounds)

Hazard Class	Hazard Statement
Skin Irritation	H315: Causes skin irritation[5]
Serious Eye Damage	H318: Causes serious eye damage[5]

Toxicological Data

Specific quantitative toxicological data for **tridecyl phosphate** is not readily available in published literature.[4][5] The following table presents data for a structurally similar compound, ditridecyl phthalate, to provide a potential toxicological profile. Caution is advised when extrapolating these values to **tridecyl phosphate**.

Table 3: Acute Toxicity Data for Ditridecyl Phthalate (Analogue Compound)

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	> 2000 mg/kg	[6]
LD50	Rabbit	Dermal	> 19,000 mg/kg	[6]

Experimental Protocols

Standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), are used to determine the toxicological properties of chemicals. The following are summaries of key experimental protocols relevant to assessing the safety of a substance like **tridecyl phosphate**.

Acute Oral Toxicity (OECD Guideline 401)

This test provides information on health hazards likely to arise from a single, short-term oral exposure to a substance.[4]

- Principle: The test substance is administered in graduated doses to groups of fasted experimental animals (typically rodents) via oral gavage.[4]
- Methodology:
 - Animals are fasted overnight prior to dosing.[4]
 - The substance is administered in a single dose or in smaller fractions over a period not exceeding 24 hours.[4]
 - Animals are observed for signs of toxicity and mortality for a set period, typically 14 days. [4]
 - The LD50 (median lethal dose) is calculated, which is the statistically derived single dose expected to cause death in 50% of the animals.[4]
 - At the conclusion of the study, surviving animals are euthanized and necropsied.[4]

Acute Dermal Toxicity (OECD Guideline 402)

This guideline assesses the potential for a substance to cause toxicity through skin contact.

- Principle: A single dose of the test substance is applied to the shaved skin of experimental animals (commonly rats or rabbits) and held in contact for 24 hours.[\[7\]](#)
- Methodology:
 - The fur is removed from the dorsal area of the trunk of the test animals approximately 24 hours before the test.
 - The test substance is applied uniformly over an area that is approximately 10% of the total body surface area.
 - The treated area is covered with a porous gauze dressing and non-irritating tape.[\[8\]](#)
 - After a 24-hour exposure period, the residual test substance is removed.[\[8\]](#)
 - Animals are observed for signs of toxicity and mortality for at least 14 days.[\[7\]](#)
 - The LD50 is determined if sufficient mortality occurs.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.[\[2\]](#)

- Principle: The test substance is applied in a single dose to a small area of the skin of an albino rabbit.[\[2\]](#)
- Methodology:
 - A 0.5 mL (liquid) or 0.5 g (solid) dose is applied to a small patch of skin.[\[2\]](#)
 - The exposure period is 4 hours.[\[2\]](#)
 - The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals over 14 days.[\[2\]](#)
 - The severity of the lesions is scored to determine the level of irritation or corrosion.[\[2\]](#)

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This guideline is used to assess the potential of a substance to cause eye irritation or damage.
[9]

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an albino rabbit, with the other eye serving as a control.[9]
- Methodology:
 - The test is initially performed on a single animal.[9]
 - The eyes are examined at 1, 24, 48, and 72 hours after application.[9]
 - Lesions of the cornea, iris, and conjunctiva are scored to evaluate the degree of irritation.
[9]
 - If a corrosive effect is not observed, a confirmatory test on up to two additional animals is performed.[9]

Fish, Acute Toxicity Test (OECD Guideline 203)

This test determines the acute lethal toxicity of a substance to fish in freshwater.

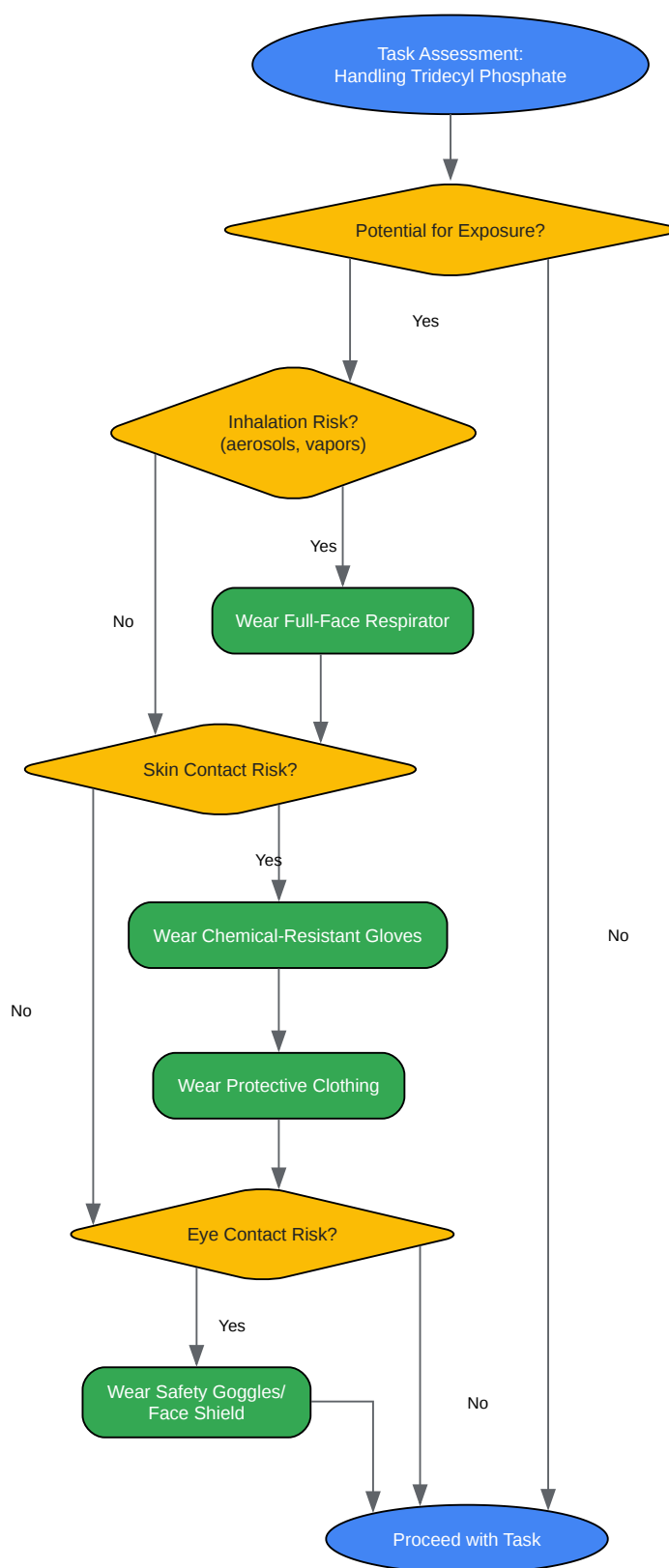
- Principle: Fish are exposed to the test substance for a 96-hour period.[1]
- Methodology:
 - At least five concentrations of the test substance are prepared in a geometric series.[10]
 - Groups of fish (at least seven per concentration) are exposed to the test concentrations and a control.[10]
 - Mortality is recorded at 24, 48, 72, and 96 hours.[1][10]
 - The LC50 (median lethal concentration) is calculated, which is the concentration that is lethal to 50% of the test fish.[10]

Health, Safety, and Handling Precautions

Personal Protective Equipment (PPE)

Appropriate PPE should be worn to minimize exposure.

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[\[5\]](#)
- Skin Protection: Wear impervious, chemical-resistant gloves and protective clothing.[\[4\]](#)
- Respiratory Protection: In case of insufficient ventilation or the formation of aerosols, use a full-face respirator.[\[5\]](#)



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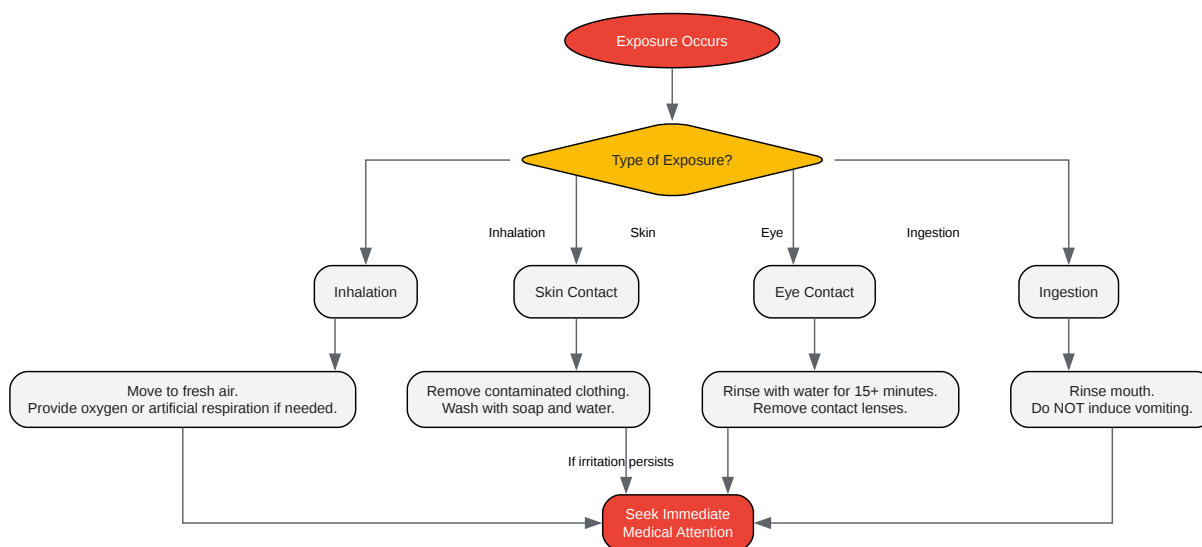
Caption: PPE Selection Workflow for Handling **Tridecyl Phosphate**.

Handling and Storage

- Handling: Handle in a well-ventilated area.^[4] Avoid contact with skin and eyes, and avoid the formation of dust and aerosols.^[4] Use non-sparking tools to prevent fire from electrostatic discharge.^[4]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.^[4] Store away from incompatible materials.^[5]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.^[4]^[5]
- Skin Contact: Immediately remove contaminated clothing. Wash off with soap and plenty of water. Consult a doctor.^[4]^[5]
- Eye Contact: Rinse cautiously with water for at least 15 minutes.^[4]^[5] Remove contact lenses if present and easy to do.^[4]^[5] Continue rinsing and get medical help.^[4]^[5]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting.^[4]^[5] Never give anything by mouth to an unconscious person.^[4]^[5] Call a doctor or Poison Control Center immediately.^[4]^[5]



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Caption: First Aid Decision Tree for **Tridecyl Phosphate** Exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4][5]
- Specific Hazards: The substance is non-combustible but may decompose upon heating to produce corrosive and/or toxic fumes.[11]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[4][5]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment.[4] Ensure adequate ventilation.[4] Remove all sources of ignition.[4] Evacuate personnel to safe areas.[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[4] Do not let the chemical enter drains; discharge into the environment must be avoided.[4]
- Methods for Cleaning Up: Collect spillage with inert absorbent material and dispose of in suitable, closed containers.[4] Use spark-proof tools and explosion-proof equipment.[4]

Ecological Information

There is a lack of specific data on the ecotoxicity of **tridecyl phosphate**. [4][5] Most safety data sheets indicate "no data available" for toxicity to fish, daphnia, and algae. [4][5] Discharge into the environment should be avoided. [4]

Disposal Considerations

Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations. [4] The material can potentially be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing. [5] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal. [5]

This guide is intended to provide essential safety information for trained professionals. Always refer to the specific Safety Data Sheet (SDS) for the material being used and follow all institutional and regulatory guidelines.

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